

Osmanthuside H plant source Fraxinus paxiana

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Osmanthuside H

CAS No.: 149155-70-4

Cat. No.: S579123

Get Quote

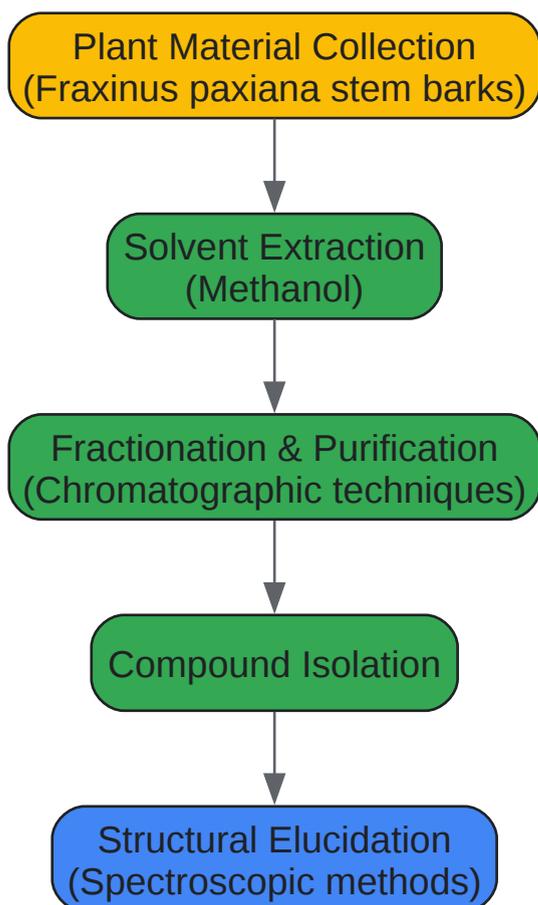
Chemical Identity & Source

The table below summarizes the core chemical and sourcing information for **Osmanthuside H**.

Property	Description
Chemical Name	Osmanthuside H [1]
Plant Source	Stem barks of <i>Fraxinus paxiana</i> Lingelsh. [1] [2]
Purity	≥95% (as determined by LC/MS-ELSD) [1]
Physical Form	Solid [1]
Storage	-20°C [1]
CAS Registry Number	149155-70-4 [1]
Molecular Formula	C ₁₉ H ₂₈ O ₁₁ [1]

Analytical Identification & Isolation

Osmanthuside H was first identified and isolated from *Fraxinus paxiana* using traditional phytochemical methods. The experimental workflow for its discovery can be summarized as follows, illustrating the process from plant material to structural elucidation:



[Click to download full resolution via product page](#)

Experimental workflow for the isolation of **Osmanthuside H** from *Fraxinus paxiana* [2].

For modern analysis and quantification in complex plant extracts, High-Performance Liquid Chromatography tandem Mass Spectrometry (HPLC-MS/MS) is the preferred method.

Detailed Protocol: HPLC-MS/MS Analysis for Plant Glycosides [3]

This protocol is adapted from methodologies used to analyze similar compounds in plant extracts.

- **Sample Preparation:**

- **Extraction:** Weigh 0.1 g of dried, powdered plant material. Add 12 mL of 60% methanol and perform ultrasonic extraction for 45 minutes.
- **Filtration:** Pass the extracted solution through a 0.22 µm membrane filter.
- **Dilution:** Dilute the sample by adding 950 µL of methanol to a 50 µL aliquot of the filtered extract.

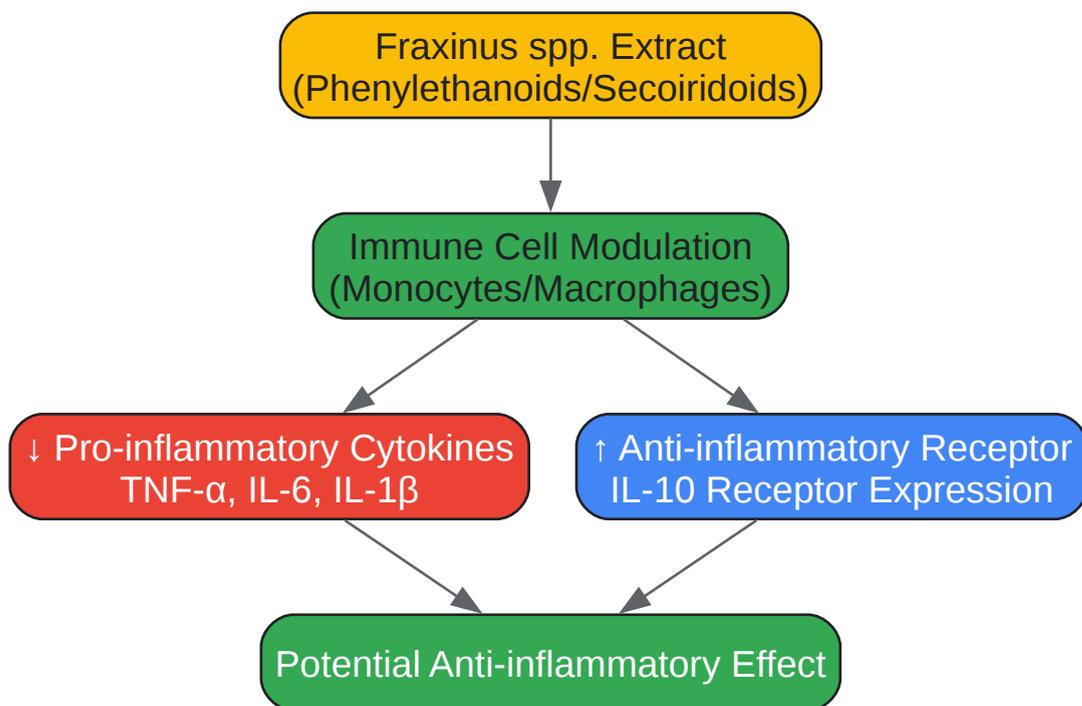
- **Instrumentation Parameters:**
 - **Chromatography:**
 - **Column:** Sepax BR-C18 column (100 mm × 2.1 mm i.d., 3 µm).
 - **Mobile Phase:** (A) Water with 0.1% formic acid; (B) Acetonitrile.
 - **Gradient Program:** Initiate at 12% B, increase to 45% B over 20 minutes, then ramp to 95% B and hold for 5 minutes, before re-equilibrating at 12% B.
 - **Flow Rate:** 0.2 mL/min.
 - **Injection Volume:** 2 µL.
 - **Mass Spectrometry:**
 - **Ion Source:** Electrospray Ionization (ESI), typically operated in negative ion mode.
 - **Scan Mode:** Multiple Reaction Monitoring (MRM) for quantification, or Enhanced Product Ion (EPI) scan for identification.
 - **Mass Range:** m/z 100–1200.

Pharmacological Potential & Research Gaps

Direct studies on the bioactivity of **Osmanthuside H** are limited. Its potential is inferred from research on its plant source and related compounds.

- **Traditional Context:** *Fraxinus paxiana* belongs to the Oleaceae family, which includes species used in traditional medicine for ailments like inflammation, rheumatism, and pain [4] [5].
- **Indirect Evidence:** Research on *Fraxinus excelsior* (common ash) leaves shows that extracts rich in phenylethanoids and secoiridoids can **reduce secretion of pro-inflammatory cytokines (TNF-α, IL-6)** and **increase expression of the anti-inflammatory IL-10 receptor** in human immune cells [4]. While **Osmanthuside H** is not mentioned, this provides a mechanistic basis for the traditional use of the genus.
- **Major Research Gap:** No empirical data was found on the specific biological activities, toxicity, pharmacokinetics, or molecular targets of purified **Osmanthuside H**.

The following diagram illustrates the potential anti-inflammatory mechanism based on research of related *Fraxinus* compounds, which remains to be validated for **Osmanthuside H** specifically:



[Click to download full resolution via product page](#)

Proposed anti-inflammatory mechanism based on related *Fraxinus* compounds [4].

Conclusion and Research Outlook

Osmanthuside H is a identified natural product from *Fraxinus paxiana* with a established chemical profile and isolation protocol. However, it remains a **largely uncharacterized compound** in pharmacological contexts.

For research scientists, the immediate path forward should focus on:

- **Bioactivity Screening:** Investigating its effects against inflammation, cancer, oxidation, and microbes.
- **Mechanism of Action Studies:** Identifying its molecular targets and signaling pathways.
- **ADMET Profiling:** Evaluating its absorption, distribution, metabolism, excretion, and toxicity properties.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. = 95 LC/MS-ELSD, = 95 LC/MS-ELSD 149155-70-4 Osmanthuside H [sigmaaldrich.com]
2. [Studies on Chemical Constituents From Stem Barks ... [pubmed.ncbi.nlm.nih.gov]]
3. Identification and quantification of the bioactive ... [pmc.ncbi.nlm.nih.gov]]
4. Bio-Guided Isolation of Compounds from Fraxinus excelsior ... [pmc.ncbi.nlm.nih.gov]]
5. Traditional uses, phytochemical constituents and ... [pubmed.ncbi.nlm.nih.gov]]

To cite this document: Smolecule. [Osmanthuside H plant source Fraxinus paxiana]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b579123#osmanthuside-h-plant-source-fraxinus-paxiana>]]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com